

Dibenzothiophene-2-boronic acid physical properties

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Compound of Interest

Compound Name: *Dibenzothiophene-2-boronic acid*

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An In-depth Technical Guide on the Physical Properties of **Dibenzothiophene-2-boronic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **Dibenzothiophene-2-boronic acid**, a versatile compound utilized in various fields, particularly organic synthesis and materials science.^[1] This document is intended to be a valuable resource for researchers, offering readily accessible data and procedural insights to facilitate its application in the laboratory.

Core Physical and Chemical Properties

Dibenzothiophene-2-boronic acid is an off-white powder.^[1] Its structural and physical characteristics are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ BO ₂ S	[1][2]
Molecular Weight	228.07 g/mol	[1]
Melting Point	318 - 321 °C	[1]
Boiling Point	480 °C	[3]
Density	1.38 g/cm ³	[3]
Flash Point	244 °C	[3]
Appearance	Off-white powder	[1]
Solubility	Slightly soluble in DMSO and Methanol	[3]
Storage Conditions	Keep in a dark place, under an inert atmosphere, and stored in a freezer at -20°C.[3]	

Applications in Research and Development

Dibenzothiophene-2-boronic acid is a key building block in several areas of chemical research:

- **Organic Synthesis:** It serves as a crucial reagent in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds, enabling the synthesis of complex organic molecules.[1] This is particularly valuable in the development of pharmaceuticals and agrochemicals.[1]
- **Materials Science:** The compound is a precursor for creating advanced materials such as conductive polymers and organic semiconductors, which have applications in electronics and optoelectronics.[1]
- **Catalysis:** It can act as a ligand in various catalytic processes, improving reaction efficiency.[1]
- **Biochemical Research:** It is used in the development of sensors and probes for the detection of biomolecules.[1]

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **Dibenzothiophene-2-boronic acid** are not extensively detailed in publicly available literature, standard analytical methodologies for boronic acids are applicable.

Synthesis of Dibenzothiophene Derivatives

A general method for the synthesis of dibenzothiophene derivatives involves a two-step process:

- **Suzuki-Miyaura Cross-Coupling:** The reaction of a 2-bromoaryl sulfinate ester with an arylboronic acid (such as **Dibenzothiophene-2-boronic acid**) is carried out in the presence of a palladium catalyst and a base. This step selectively couples the aryl groups.
- **Electrophilic Cyclization:** The resulting sulfinate ester undergoes electrophilic cyclization to form the dibenzothiophene S-oxide structure.[\[4\]](#)

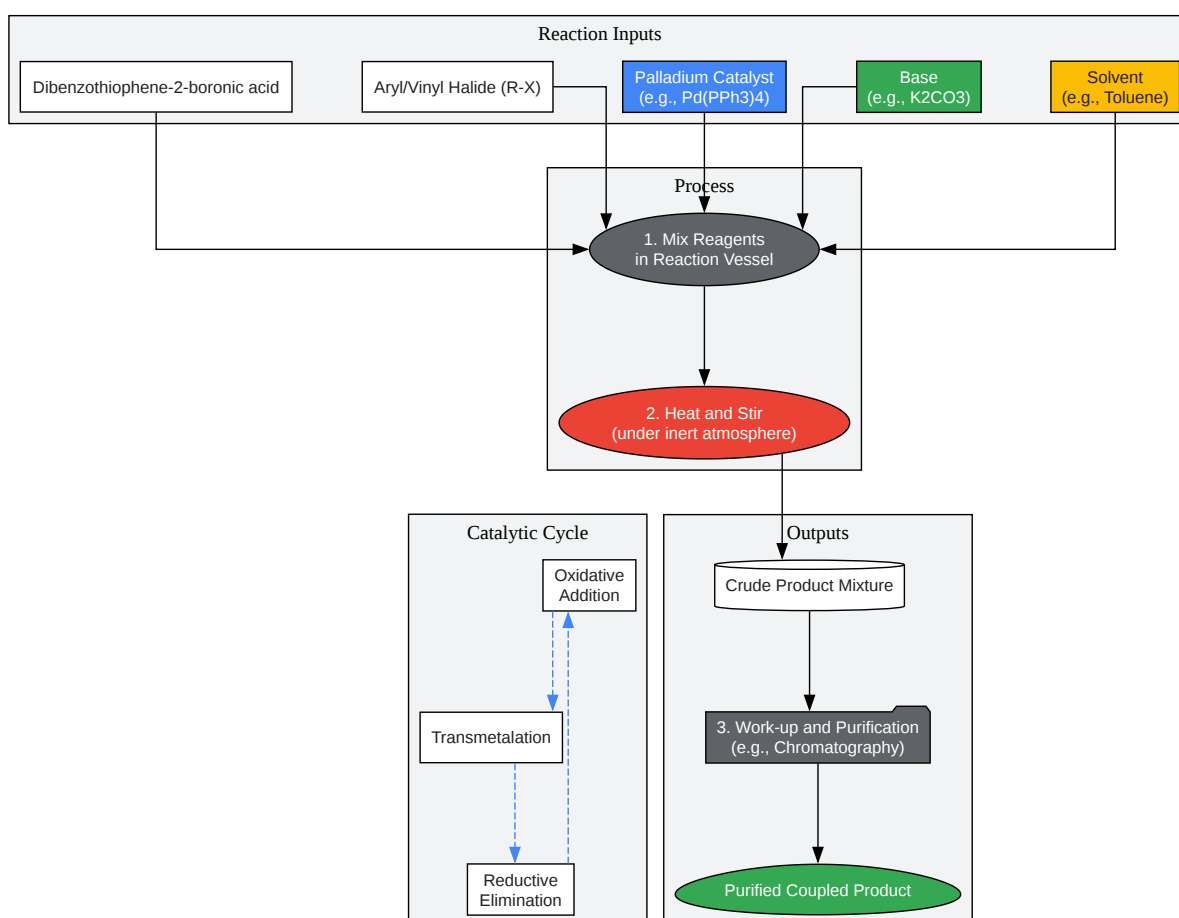
Analytical Characterization

The purity and structure of **Dibenzothiophene-2-boronic acid** and its derivatives are typically confirmed using standard analytical techniques:

- **High-Performance Liquid Chromatography (HPLC):** Reversed-phase HPLC is a common method for assessing the purity of boronic acids. A C18 column is often used with a mobile phase consisting of a mixture of acetonitrile and water with a modifier like formic or acetic acid.[\[5\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the chemical structure of the compound. The sample is dissolved in a suitable deuterated solvent (e.g., DMSO- d_6) for analysis.[\[5\]](#)
- **Mass Spectrometry (MS):** Electrospray ionization mass spectrometry (ESI-MS) can be coupled with HPLC (HPLC-MS) to provide molecular weight confirmation of the compound and its impurities.[\[5\]](#)[\[6\]](#)

Visualizing Experimental Workflows

The primary application of **Dibenzothiophene-2-boronic acid** is in the Suzuki-Miyaura cross-coupling reaction. The following diagram illustrates the general workflow of this catalytic cycle.



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Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

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